

Fomocaine CAS registry number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fomocaine

Cat. No.: B092652

[Get Quote](#)

Fomocaine: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Abstract

Fomocaine is a local anesthetic agent characterized by its morpholino group, distinguishing it from more common amide- or ester-type local anesthetics. This document provides a detailed overview of **Fomocaine**, consolidating its chemical and physical properties, mechanism of action, and relevant experimental data. It is intended to serve as a technical resource for researchers and professionals in the fields of pharmacology and drug development.

Chemical and Physical Properties

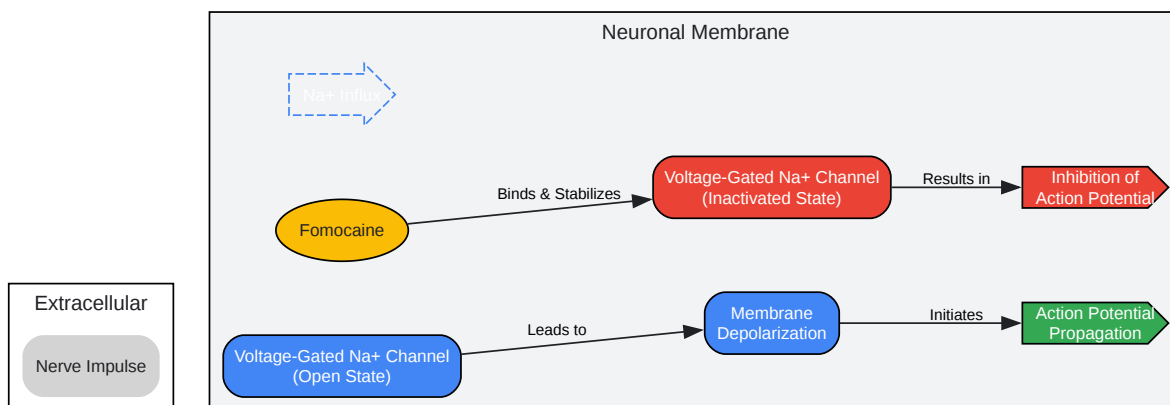
Fomocaine, with the CAS Registry Number 17692-39-6, is chemically designated as 4-[3-[4-(Phenoxymethyl)phenyl]propyl]morpholine.^[1] Its molecular formula is C₂₀H₂₅NO₂, and it has a molecular weight of 311.42 g/mol.^{[1][2][3]}

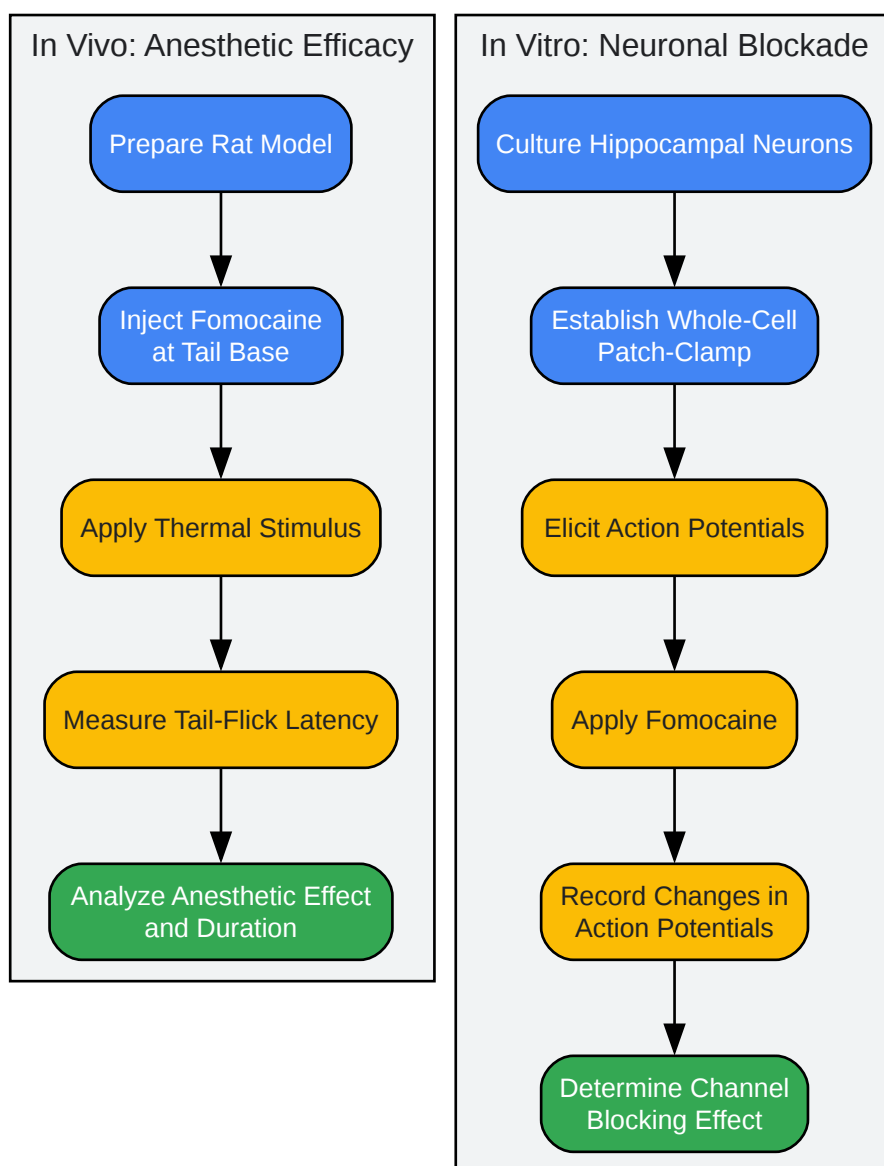
Table 1: Physicochemical Properties of **Fomocaine**

Property	Value	Reference
CAS Registry Number	17692-39-6	[1]
Molecular Formula	C20H25NO2	[2][4][5]
Molecular Weight	311.42 g/mol	[1][2][3]
Melting Point	52-53 °C	[1]
Boiling Point	238-240 °C at 1.1 mmHg	[1]
Appearance	Colorless crystals	[1]
UV max (in ethanol)	220 nm (ε 15820), 269 nm (ε 1373)	[1]

Mechanism of Action: Voltage-Gated Sodium Channel Blockade

The primary mechanism of action for **Fomocaine** as a local anesthetic is the blockade of voltage-gated sodium channels in neuronal cell membranes. By binding to a specific site on the intracellular side of the sodium channel, **Fomocaine** stabilizes the channel in its inactivated state. This action prevents the influx of sodium ions that is necessary for the depolarization of the neuronal membrane and the subsequent propagation of action potentials. The interruption of this signaling pathway results in a transient and reversible loss of sensation in the area of application.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fomocaine [drugfuture.com]

- 2. GSRS [gsrs.ncats.nih.gov]
- 3. Fomocaine | 17692-39-6 [chemicalbook.com]
- 4. merckindex.rsc.org [merckindex.rsc.org]
- 5. Fomocaine | C₂₀H₂₅NO₂ | CID 71693 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Fomocaine CAS registry number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092652#fomocaine-cas-registry-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com